

# 2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone

## CAS number

**Author:** BenchChem Technical Support Team. **Date:** May 2026

### Compound of Interest

Compound Name: 2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone

CAS No.: 22307-94-4

Cat. No.: B1308312

[Get Quote](#)

### An In-Depth Technical Guide to 2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone

**Executive Summary:** This document provides a comprehensive technical overview of **2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone**, a functionalized aromatic ketone of significant interest in synthetic chemistry. While a dedicated CAS number for this specific compound is not prevalent in public databases, this guide elucidates its logical synthesis, predicted physicochemical properties, spectral characteristics, and chemical reactivity. The primary synthetic pathway involves a two-step process commencing with the Fries rearrangement of p-cresyl acetate to form the key intermediate, 1-(2-hydroxy-5-methylphenyl)ethanone (CAS: 1450-72-2), followed by selective  $\alpha$ -chlorination. This guide is intended for researchers, chemists, and drug development professionals, offering detailed experimental protocols and field-proven insights into the handling and synthetic utility of this versatile chemical building block.

## Introduction

**2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone** is a bifunctional organic molecule featuring a hydroxylated phenyl ring, a ketone, and a reactive  $\alpha$ -chloro substituent. This combination of functional groups makes it a highly valuable intermediate in the synthesis of more complex molecular architectures, particularly heterocyclic compounds and pharmaceutical scaffolds. The hydroxyl and carbonyl groups can direct further substitutions on the aromatic ring, while the  $\alpha$ -chloro group provides a reactive handle for nucleophilic substitution, enabling the facile introduction of diverse functionalities. This guide details the synthesis, characterization, and safe handling of this compound, grounding the discussion in the well-documented chemistry of its precursor.

## Compound Identification and Physicochemical Properties

The primary precursor for the synthesis of the title compound is 1-(2-Hydroxy-5-methylphenyl)ethanone. Its properties are well-established and provide a baseline for understanding the characteristics of its chlorinated derivative.

Table 1: Physicochemical Properties of Precursor 1-(2-Hydroxy-5-methylphenyl)ethanone<sup>[1][2]</sup>  
<sup>[3]</sup>

Identifier	Value
CAS Number	1450-72-2
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	150.18 g/mol
Appearance	Yellow crystalline powder
Melting Point	45-48 °C
Solubility	Insoluble in water
Synonyms	2'-Hydroxy-5'-methylacetophenone, 2-Acetyl-4-methylphenol

Table 2: Predicted Properties of **2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone**

Identifier	Value
CAS Number	Not readily available
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>2</sub>
Molecular Weight	184.62 g/mol
Appearance	Expected to be a solid at room temperature
Boiling Point	Higher than the precursor due to increased mass
Solubility	Likely soluble in common organic solvents (e.g., DCM, THF, Ethyl Acetate)

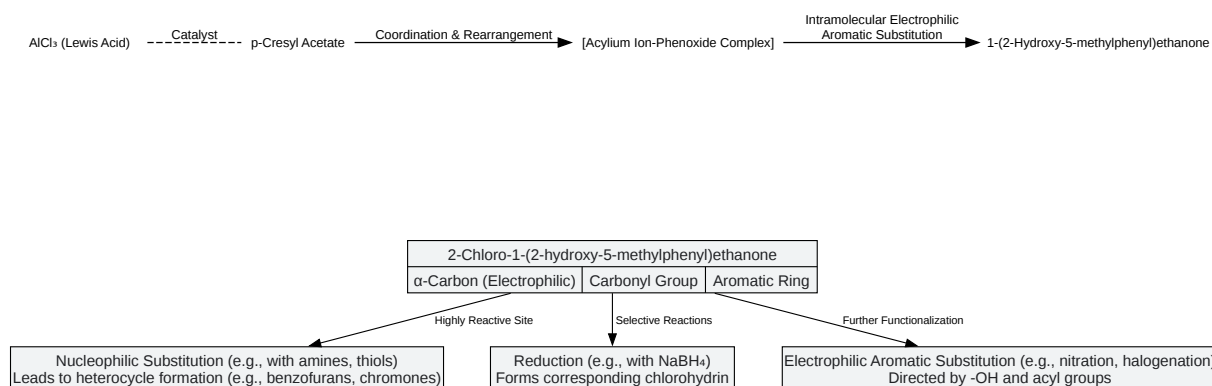
## Synthesis and Mechanism

The synthesis of **2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone** is most logically achieved in a two-step sequence. First, the hydroxyacetophenone backbone is constructed via the Fries rearrangement, an acid-catalyzed intramolecular acylation. Second, the resulting ketone is selectively chlorinated at the  $\alpha$ -carbon.

### Step 1: Synthesis of 1-(2-Hydroxy-5-methylphenyl)ethanone via Fries Rearrangement

The Fries rearrangement is a classic and reliable method for converting phenolic esters into hydroxy aryl ketones.<sup>[2]</sup> In this case, *p*-cresyl acetate is rearranged using a Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl<sub>3</sub>).

**Mechanism:** The reaction proceeds through the formation of an acylium ion intermediate. The Lewis acid coordinates to the carbonyl oxygen of the ester, weakening the acyl-oxygen bond. This facilitates the migration of the acyl group to the electron-rich aromatic ring, primarily at the ortho and para positions relative to the hydroxyl group. At high temperatures (>160°C), the ortho-isomer is favored.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [fishersci.com](https://www.fishersci.com) [fishersci.com]
- 2. 1-(2-Hydroxy-5-methylphenyl)ethanone | 1450-72-2 [chemicalbook.com]
- 3. Ethanone, 1-(2-hydroxy-5-methylphenyl)- [webbook.nist.gov]
- To cite this document: BenchChem. [2-Chloro-1-(2-hydroxy-5-methylphenyl)ethanone CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1308312/docs#2-chloro-1-2-hydroxy-5-methylphenyl-ethanone-cas-number\]](https://www.benchchem.com/product/b1308312/docs#2-chloro-1-2-hydroxy-5-methylphenyl-ethanone-cas-number)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)